

Utilizing C22:1 Ceramide-d7 for Advanced Skin Barrier

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Compound of Interest

Compound Name: C22:1 Ceramide-d7

Cat. No.: B15553261

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Application Note

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Introduction

The skin barrier, primarily located in the stratum corneum (SC), is essential for preventing excessive water loss and protecting against external insults. The lipid matrix, of which ceramides are a crucial component, constituting approximately 50% of the intercellular lipids by weight.^[1] The composition and organization of the lipid matrix, including the types and chain fatty acid species, are critical for maintaining barrier integrity. C22:1 Ceramide, a monounsaturated very long-chain ceramide, plays a significant role in skin barrier function. A detailed investigation into its metabolism, penetration, and interaction within the complex lipid matrix of the skin, a deuterated version, **C22:1 Ceramide-d7**, isotope label allows for precise differentiation and quantification of the exogenously applied ceramide from the endogenous pool.

Principle of Application

C22:1 Ceramide-d7 is chemically identical to its endogenous counterpart but can be distinguished by its higher mass using mass spectrometry (MS) (FTIR) spectroscopy. This allows for tracer studies to monitor the fate of topically applied **C22:1 Ceramide-d7** in various skin models, including reconstructed human skin models.

Key applications include:

- Skin Penetration and Permeation Studies: Quantifying the amount and depth of **C22:1 Ceramide-d7** penetration into the different layers of the epidermis.
- Metabolism Studies: Tracking the conversion of **C22:1 Ceramide-d7** into other lipid species within the skin.
- Lipid Organization and Interaction Studies: Investigating how exogenously applied **C22:1 Ceramide-d7** incorporates into the lamellar lipid structure.
- Barrier Function and Repair Assessment: Evaluating the efficacy of **C22:1 Ceramide-d7** in restoring compromised skin barrier function.

Data Presentation

The following tables present hypothetical yet representative quantitative data that could be obtained from experiments utilizing **C22:1 Ceramide-d7**, in reconstructed human epidermis (RHE).

Table 1: Quantification of **C22:1 Ceramide-d7** in Reconstructed Human Epidermis (RHE) via LC-MS/MS

Time Point	C22:1 Ceramide-d7 Concentration in Stratum Corneum (pmol/ μ g protein)	C22:1 Ceramide-d7 Concentration in Stratum Corneum (pmol/ μ g protein)
4 hours	15.2 $\pm$ 2.1	1.8 $\pm$ 0.5
12 hours	28.6 $\pm$ 3.5	4.3 $\pm$ 0.9
24 hours	25.1 $\pm$ 2.9	3.9 $\pm$ 0.7
48 hours	18.9 $\pm$ 2.3	2.5 $\pm$ 0.6

Table 2: Effect of Topical C22:1 Ceramide-d7 Formulation on Transepidermal Water Loss (TEWL) in a Barrier-Disrupted Ex Vivo Skin Model

Treatment Group	Baseline TEWL (g/m ² /h)	TEWL after 24h (g/m ² /h)
Untreated Control	35.4 $\pm$ 4.1	33.8 $\pm$ 3.9
Vehicle Formulation	36.1 $\pm$ 4.5	28.9 $\pm$ 3.2
1% C22:1 Ceramide-d7 Formulation	35.8 $\pm$ 4.2	21.5 $\pm$ 2.8*

*p < 0.05 compared to Vehicle Formulation.

Signaling Pathways and Workflows

Ceramides are not only structural components but also act as signaling molecules that can influence cellular processes like proliferation, differentiation

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  node [shape=box, style="filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
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  subgraph "cluster_membrane" {
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    "Stress" [shape=ellipse, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];
    "TNFR" [label="TNF $\alpha$  Receptor", shape=cds, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"];
    "SMase" [label="Sphingomyelinase", style=filled, fillcolor="#FBBC05", fontcolor="#202124"];
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  }

  subgraph "cluster_cytosol" {
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    bgcolor="#F1F3F4";
    "Ceramide" [shape=diamond, style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"];
    "CAPP" [label="Ceramide-Activated\nProtein Phosphatase", style=filled, fillcolor="#FBBC05", fontcolor="#202124"];
    "PKC" [label="Protein Kinase C", style=filled, fillcolor="#FBBC05", fontcolor="#202124"];
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"PKC" -> "Differentiation" [label="promotes"];
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Ceramide signaling cascade in keratinocytes.

The experimental workflow for assessing the penetration and efficacy of **C22:1 Ceramide-d7** involves several key

```

dot
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    "Application" [label="Topical Application of\nC22:1 Ceramide-d7 Formulation", style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"];
    "Incubation" [label="Incubate for Defined\nTime Points (4, 12, 24, 48h)", style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
    "TEWL" [label="Measure TEWL\n(Functional Assessment)", style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];
    "Harvest" [label="Harvest Skin Samples", style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
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    "Extraction" [label="Lipid Extraction\n(Bligh & Dyer Method)", style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"];
    "Analysis" [label="LC-MS/MS or FTIR Analysis", style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"];
    "Data" [label="Data Analysis and\nQuantification", style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
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```

```
"Start" -> "Model";
"Model" -> "Disruption";
"Disruption" -> "Application";
"Application" -> "Incubation";
"Incubation" -> "TEWL";
"TEWL" -> "Harvest";
"Harvest" -> "Separation";
"Separation" -> "Extraction";
"Extraction" -> "Analysis";
"Analysis" -> "Data";
"Data" -> "End";
}
```

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References

- 1. researchgate.net [researchgate.net]
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